

A Technical Guide to the Physicochemical Properties and Characterization of Kynurenine Sulfate

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Compound of Interest

Compound Name: Kynurenine sulfate

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Introduction

L-Kynurenine sulfate is the sulfate salt of L-kynurenine, a crucial intermediate in the catabolism of the essential amino acid L-tryptophan via the kynurenine pathway. This pathway is the primary route of tryptophan degradation in mammals and produces a cascade of neuroactive and immunomodulatory metabolites. Due to its role as a precursor to both the neuroprotective kynurenic acid and the neurotoxic quinolinic acid, and its own activity as an endogenous agonist of the Aryl Hydrocarbon Receptor (AhR), L-kynurenine and its derivatives are of significant interest in diverse fields of research, including neurobiology, immunology, and oncology. This technical guide provides a comprehensive overview of the physicochemical properties of **L-kynurenine sulfate**, detailed experimental protocols for its characterization, and a visual representation of its key signaling pathways.

Physicochemical Properties

L-Kynurenine sulfate is a light yellow crystalline solid. Its properties are summarized in the table below.

Property	Value	References
Chemical Name	(S)-2-Amino-4-(2-aminophenyl)-4-oxobutanoic acid sulfate	
Synonyms	L-Kynurenine sulfate salt, L-2-Amino-3-(2-aminobenzoyl)propionic acid sulfate salt	[1]
Molecular Formula	$C_{10}H_{12}N_2O_3 \cdot H_2SO_4$ (Anhydrous) $C_{10}H_{16}N_2O_8S$ (Monohydrate)	,[1]
Molecular Weight	306.29 g/mol (Anhydrous) 324.31 g/mol (Monohydrate)	,[2]
Melting Point	196 °C (with decomposition)	
Appearance	Light yellow crystalline solid	
Solubility	Water: Very poorly soluble (0.4 g/100 mL at 20°C) 0.5 M HCl: 50 mg/mL Ethanol: ≥ 2 mg/mL (for L-Kynurenine-d4) DMSO: ≥ 1 mg/mL (for L-Kynurenine-d4) DMF: ≥ 0.5 mg/mL (for L-Kynurenine-d4)	[3],[4]
Storage Conditions	-20°C or $\leq -15^\circ\text{C}$, protected from light and moisture	[1],

Spectroscopic Characterization

UV-Vis Spectroscopy

The UV-Vis spectrum of kynurenine exhibits characteristic absorption maxima that are useful for its detection and quantification.

- Absorption Maxima (λ_{max}): 228 nm, 256 nm, 368 nm.[5]

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a powerful tool for the structural elucidation of **kynurenine sulfate**. While specific spectra for the sulfate salt are not readily available in the public domain, the spectra of L-kynurenine provide the foundational chemical shifts.

^1H NMR (in D_2O , pH 7.4): Characteristic peaks for the protons of L-kynurenine are observed. The aromatic protons appear in the downfield region, while the aliphatic protons of the amino acid backbone are found more upfield.[\[6\]](#)

^{13}C NMR (in D_2O , pH 7.4): The carbon spectrum shows distinct signals for the carbonyl carbons, aromatic carbons, and the aliphatic carbons of the butanoic acid chain.[\[6\]](#)

Mass Spectrometry (MS)

Electrospray ionization mass spectrometry (ESI-MS) is commonly used for the analysis of kynurenine.

- Q1/Q3 Ion Transitions for Multiple Reaction Monitoring (MRM): 209.1/94.1.[\[7\]](#)
- Fragmentation: The fragmentation of protonated kynurenine in tandem mass spectrometry (MS/MS) involves characteristic losses, providing structural information.[\[8\]](#)

Experimental Protocols

Synthesis and Purification

While a variety of methods exist for the synthesis of kynurenine derivatives, a common approach for the preparation of L-kynurenine involves the ozonolysis of L-tryptophan. The resulting L-kynurenine can then be converted to the sulfate salt.

Synthesis of L-Kynurenine via Ozonolysis of L-Tryptophan (Adapted from literature):

- Dissolution: Dissolve L-tryptophan in a suitable solvent system, such as aqueous formic acid.
- Ozonolysis: Cool the solution to a low temperature (e.g., -78°C) and bubble ozone gas through the mixture until the starting material is consumed (monitored by TLC or HPLC).

- **Work-up:** Quench the reaction with a reducing agent, such as dimethyl sulfide, to decompose the ozonide.
- **Purification:** The crude L-kynurenine can be purified by crystallization or chromatography.
- **Salt Formation:** To obtain **L-kynurenine sulfate**, dissolve the purified L-kynurenine in an appropriate solvent and add a stoichiometric amount of sulfuric acid. The sulfate salt will precipitate and can be collected by filtration, washed, and dried.

Purification of **Kynurenine Sulfate**:

- **Recrystallization:** Recrystallize the crude **L-kynurenine sulfate** from a suitable solvent system, such as aqueous ethanol, to obtain a purified crystalline product.

High-Performance Liquid Chromatography (HPLC) Analysis

HPLC is a widely used technique for the quantification of **kynurenine sulfate** in biological samples.

- **Column:** A reversed-phase C18 column is commonly employed. For instance, a SinoChrom ODS-BP C18 column (4.6 × 150 mm, 4.5 μm).
- **Mobile Phase:** An isocratic or gradient elution can be used. A typical mobile phase consists of an aqueous buffer with an organic modifier. For example, 15 mmol/L sodium acetate acetic acid solution containing 5% acetonitrile (pH 4.8).
- **Flow Rate:** A flow rate of 1.0 mL/min is often used.
- **Detection:** UV detection at one of the absorption maxima of kynurenine, such as 225 nm or 360 nm, is common.

Liquid Chromatography-Mass Spectrometry (LC-MS/MS) Analysis

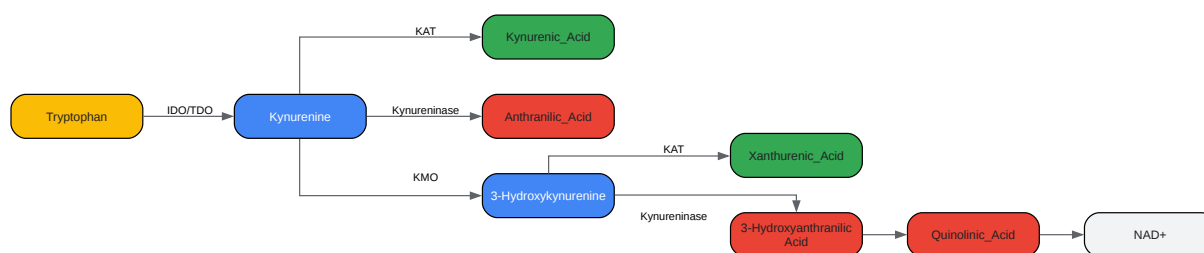
LC-MS/MS provides high sensitivity and selectivity for the analysis of **kynurenine sulfate**, particularly in complex biological matrices.

- Chromatography: Similar HPLC conditions as described above are used to separate kynurenine from other components.
- Ionization: Electrospray ionization (ESI) in positive ion mode is typically used.
- Mass Analysis: Detection is performed using a triple quadrupole mass spectrometer in Multiple Reaction Monitoring (MRM) mode. The transition of the precursor ion (m/z 209.1 for kynurenine) to a specific product ion (e.g., m/z 94.1) is monitored for quantification.[7]
- Sample Preparation: For biological samples like plasma or serum, a protein precipitation step (e.g., with acetonitrile) is usually required, followed by centrifugation and supernatant analysis.[7]

Signaling Pathways and Biological Relevance

The Kynurenine Pathway

L-kynurenine is a central metabolite in the kynurenine pathway, the major route of tryptophan degradation. This pathway is initiated by the enzymes indoleamine 2,3-dioxygenase (IDO) and tryptophan 2,3-dioxygenase (TDO).

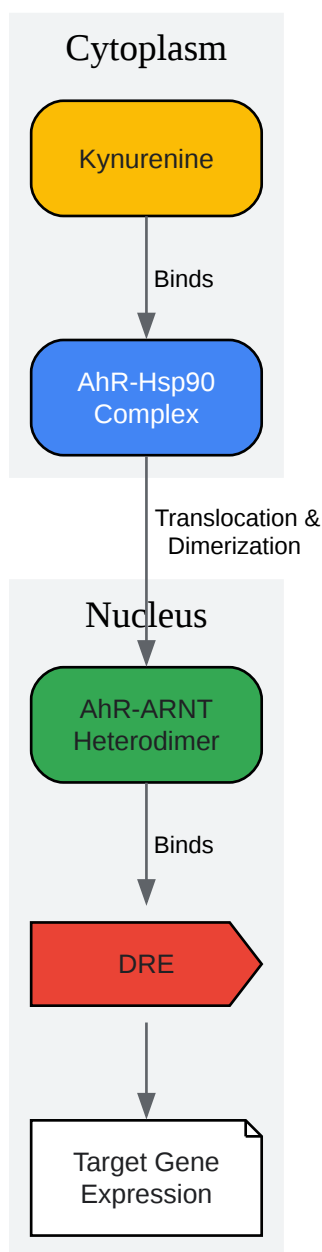


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Caption: The Kynurenine Pathway of Tryptophan Metabolism.

Aryl Hydrocarbon Receptor (AhR) Signaling

L-kynurenine is an endogenous ligand for the Aryl Hydrocarbon Receptor (AhR), a ligand-activated transcription factor. The activation of AhR by kynurenine has been implicated in immune regulation and other physiological processes.

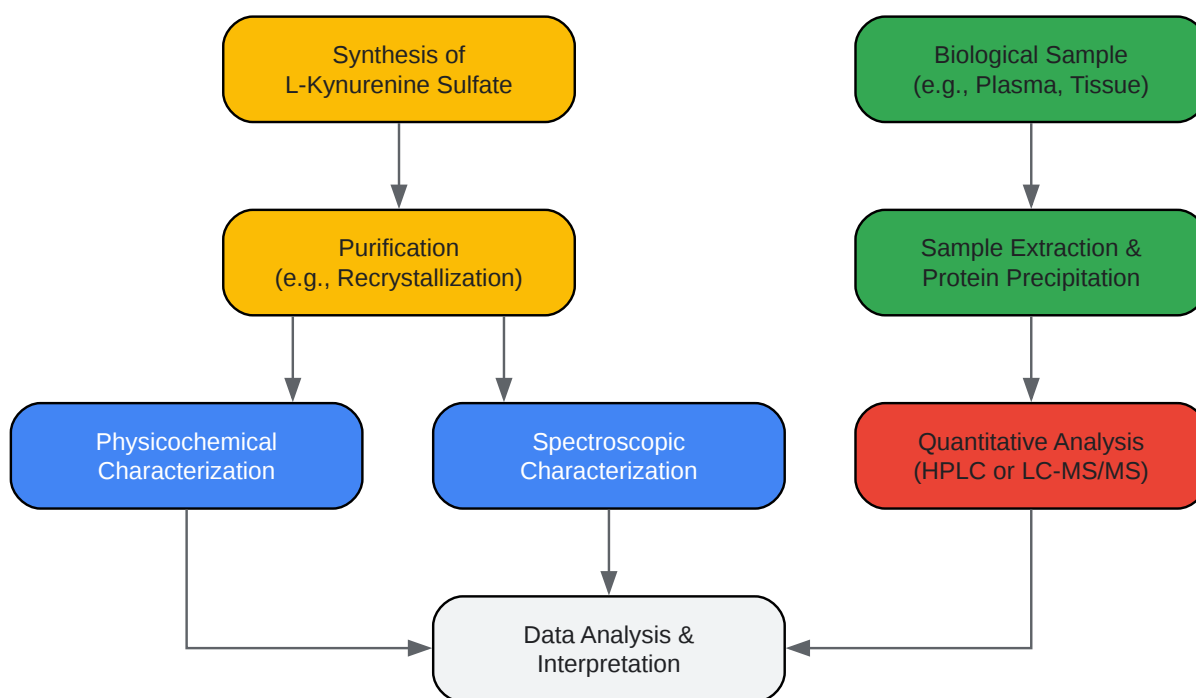


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Caption: Kynurenine-mediated Aryl Hydrocarbon Receptor (AhR) Signaling.

Experimental Workflow

A typical experimental workflow for the characterization and analysis of **kynurenine sulfate** is depicted below.



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Caption: General Experimental Workflow for **Kynurenine Sulfate**.

Conclusion

This technical guide provides essential information on the physicochemical properties, characterization, and biological context of L-**kynurenine sulfate**. The detailed protocols and visual representations of key pathways are intended to serve as a valuable resource for researchers and professionals in the fields of drug discovery and development. A thorough understanding of the properties and analytical methods for **kynurenine sulfate** is critical for advancing our knowledge of the kynurenine pathway's role in health and disease and for the development of novel therapeutic strategies targeting this important metabolic route.

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References

- 1. Measurement of kynurenine pathway metabolites by tandem mass spectrometry - PMC [pmc.ncbi.nlm.nih.gov]
- 2. bmse000172 L-Kynurenine at BMRB [bmrb.io]
- 3. High performance liquid chromatography electrospray ionization tandem mass spectrometry (HPLC-ESI-MS-MS) for the quantification of L-kynurenine and indole-3-acetic acid in grape must by isotope dilution assay | VITIS - Journal of Grapevine Research [ojs.openagrar.de]
- 4. mdpi.com [mdpi.com]
- 5. medchemexpress.com [medchemexpress.com]
- 6. A study of kynurenine fragmentation using electrospray tandem mass spectrometry - PubMed [pubmed.ncbi.nlm.nih.gov]
- 7. Extraction and Quantification of Tryptophan and Kynurenine from Cultured Cells and Media Using a High Performance Liquid Chromatography (HPLC) System Equipped with an Ultra-Sensitive Diode Array Detector - PMC [pmc.ncbi.nlm.nih.gov]
- 8. Kynurenine | C₁₀H₁₂N₂O₃ | CID 161166 - PubChem [pubchem.ncbi.nlm.nih.gov]
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